

# Essential Safety and Logistical Information for Handling Terlakiren

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This document provides procedural guidance for the safe handling and disposal of **Terlakiren**, a potent renin inhibitor. The information is intended for researchers, scientists, and drug development professionals to minimize exposure risk and ensure a safe laboratory environment.

### Hazard Identification and Risk Assessment

While a specific Safety Data Sheet (SDS) for **Terlakiren** is not publicly available, it is categorized as an orally active, potent renin inhibitor used in research.[1] Due to its pharmacological activity at low doses, it should be handled as a potent compound with potential health hazards. A general safety data sheet for a hazardous substance indicates that such compounds can be toxic if swallowed, harmful in contact with skin, and fatal if inhaled.[2] Therefore, a thorough risk assessment should be conducted before any handling activities.

### **Personal Protective Equipment (PPE)**

The selection of appropriate PPE is crucial to prevent exposure. The following table summarizes the recommended PPE for handling **Terlakiren**. All PPE should be donned before handling the compound and removed in a designated area to prevent cross-contamination.



PPE Category	ltem	Standard/Specificat ion	Purpose
Hand Protection	Double-gloving with chemotherapy-grade nitrile gloves	ASTM D6978 (or equivalent)	Prevents skin contact. The outer glove should be removed immediately after handling, and the inner glove upon leaving the work area. [3]
Body Protection	Disposable, solid-front gown with long sleeves and elastic cuffs	Permeability-resistant material	Protects skin and clothing from contamination.[3][4]
Eye and Face Protection	Safety goggles and a full-face shield	ANSI Z87.1 compliant	Protects against splashes and aerosols to the eyes and face. [5][6]
Respiratory Protection	NIOSH-approved N95 or higher respirator	Fit-tested to the user	Required when handling the powdered form outside of a containment device to prevent inhalation.[6]
Foot Protection	Closed-toe shoes and disposable shoe covers	N/A	Protects feet from spills and prevents tracking of contamination outside the work area.[6][7]

# **Operational Plan: Step-by-Step Handling Protocol**

This protocol outlines the essential steps for safely handling **Terlakiren** from receipt to use.



### 3.1. Receiving and Unpacking

- Inspect Package: Upon receipt, inspect the package for any signs of damage or leakage.
- Don PPE: Before opening, don the appropriate PPE as specified in the table above (double gloves, gown, eye protection).
- Containment: Open the package within a chemical fume hood or a designated containment area.
- Verify and Store: Verify the contents against the order information. Store the compound in a clearly labeled, sealed container in a designated, secure, and ventilated area.

### 3.2. Preparation of Solutions

- Work in Containment: All handling of powdered **Terlakiren** must be performed in a certified chemical fume hood or a biological safety cabinet to minimize inhalation exposure.[8]
- Use Designated Equipment: Utilize dedicated labware (spatulas, weigh boats, glassware) for handling **Terlakiren**.
- Weighing: If weighing the powder, use a balance inside the containment unit. A plastic-backed absorbent pad should be placed on the work surface to contain any spills.[8]
- Solubilization: **Terlakiren** is soluble in DMSO.[1] When adding solvent, do so slowly to avoid aerosol generation. Use Luer-Lok syringes and needles to prevent accidental disconnection. [9]

#### 3.3. Experimental Use

- Labeling: All containers with **Terlakiren** must be clearly labeled with the compound name, concentration, solvent, and appropriate hazard warnings.
- Transport: When moving solutions, use sealed, secondary containers to prevent spills.
- Post-Procedure: After use, decontaminate all surfaces and equipment with a suitable cleaning agent (e.g., a detergent solution followed by water).[8]



### **Disposal Plan**

Proper disposal of **Terlakiren** and all contaminated materials is critical to prevent environmental contamination and accidental exposure.

### 4.1. Waste Segregation

- Sharps: Needles and syringes that have come into contact with **Terlakiren** must be disposed
  of in a designated, puncture-resistant sharps container labeled "Hazardous Drug Waste".[8]
   [9]
- Solid Waste: Contaminated PPE (gloves, gowns, shoe covers), absorbent pads, and other disposable items should be placed in a yellow chemotherapy waste bag inside a covered container labeled "Hazardous Drug Waste".[8][9]
- Liquid Waste: Unused or waste solutions of **Terlakiren** should be collected in a designated, sealed, and clearly labeled hazardous waste container. Do not mix with other chemical waste streams.[9]

#### 4.2. Waste Disposal Procedure

- Seal Containers: Ensure all waste containers are securely sealed before removal from the work area.
- Decontaminate Exterior: Wipe the exterior of waste containers with a decontaminating solution before transport.
- Follow Institutional Policy: All hazardous waste must be disposed of through the institution's environmental health and safety department in accordance with local and national regulations.[9]

### **Emergency Procedures**

#### 5.1. Spills

 Alert Others and Secure Area: Immediately alert personnel in the vicinity and restrict access to the spill area.[8]

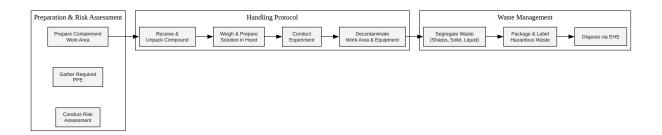


- Don PPE: Wear appropriate PPE, including a respirator, before attempting to clean the spill.
- Contain and Clean: Use a chemical spill kit to absorb the spill. Clean the area with a detergent solution and rinse thoroughly.[8] All cleanup materials must be disposed of as hazardous waste.

### 5.2. Personnel Exposure

- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention.[2]
- Eye Contact: Flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.[2]
- Inhalation: Move to fresh air immediately. If breathing is difficult, administer oxygen. Seek immediate medical attention.[2]
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.[2]

## **Workflow for Safe Handling of Terlakiren**





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Caption: Workflow for the safe handling of **Terlakiren** from initial preparation to final disposal.

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### References

- 1. Terlakiren | RAAS | TargetMol [targetmol.com]
- 2. sigmaaldrich.com [sigmaaldrich.com]
- 3. pogo.ca [pogo.ca]
- 4. safety.duke.edu [safety.duke.edu]
- 5. osha.oregon.gov [osha.oregon.gov]
- 6. Pharmacy Purchasing & Products Magazine [pppmag.com]
- 7. hazmatschool.com [hazmatschool.com]
- 8. www1.udel.edu [www1.udel.edu]
- 9. web.uri.edu [web.uri.edu]
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